

Application Notes and Protocols for Reactions Involving 2-Ethyl-4-propylaniline

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Compound of Interest

Compound Name: 2-Ethyl-4-propylaniline

Cat. No.: B15369191

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols and data for chemical reactions involving **2-Ethyl-4-propylaniline**, a versatile aniline derivative used as an intermediate in the synthesis of various organic molecules. The following sections detail its characterization and a key synthetic application.

Physicochemical Properties of 2-Ethyl-4-propylaniline

A comprehensive understanding of the physical and chemical properties of **2-Ethyl-4-propylaniline** is essential for its effective use in synthesis. Key computed properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₇ N	PubChem
Molecular Weight	163.26 g/mol	PubChem[1]
XLogP3	3.4	PubChem[1]
Hydrogen Bond Donor Count	1	PubChem[1]
Hydrogen Bond Acceptor Count	1	PubChem[1]
Rotatable Bond Count	4	PubChem[1]
Exact Mass	163.136099547	PubChem[1]
Monoisotopic Mass	163.136099547	PubChem[1]
Topological Polar Surface Area	26 Å ²	PubChem[1]
Heavy Atom Count	12	PubChem[1]
Complexity	115	PubChem[1]
Isotope Atom Count	0	PubChem[1]
Defined Atom Stereocenter Count	0	PubChem[1]
Undefined Atom Stereocenter Count	0	PubChem[1]
Defined Bond Stereocenter Count	0	PubChem[1]
Undefined Bond Stereocenter Count	0	PubChem[1]
Covalently-Bonded Unit Count	1	PubChem[1]

Experimental Protocols

N-Acetylation of 2-Ethyl-4-propylaniline

The acetylation of anilines is a fundamental reaction in organic synthesis, often employed to protect the amino group or to synthesize biologically active acetanilides. The following protocol is a general method adaptable for the N-acetylation of **2-Ethyl-4-propylaniline**.

Protocol: Synthesis of N-(2-ethyl-4-propylphenyl)acetamide

Materials:

- **2-Ethyl-4-propylaniline**
- Acetic anhydride
- Concentrated Hydrochloric Acid
- Sodium acetate
- Water
- Ethanol (95%)
- Erlenmeyer flask
- Magnetic stirrer and stir bar
- Ice bath
- Vacuum filtration apparatus (Büchner funnel, filter flask, filter paper)
- Beakers

Procedure:

- In a suitable Erlenmeyer flask, add **2-Ethyl-4-propylaniline** (1.0 eq).
- To this, add a stir bar and water.
- Slowly add concentrated hydrochloric acid (1.1 eq) to the mixture while stirring.
- In a separate beaker, prepare a solution of sodium acetate (1.5 eq) in water.

- To the stirred solution of the aniline hydrochloride, add acetic anhydride (1.2 eq).
- Immediately following the addition of acetic anhydride, add the sodium acetate solution to the reaction mixture.
- A precipitate of N-(2-ethyl-4-propylphenyl)acetamide should form.
- Cool the reaction mixture in an ice bath to ensure complete precipitation.
- Collect the solid product by vacuum filtration using a Büchner funnel.
- Wash the collected solid with cold water.
- Recrystallize the crude product from a suitable solvent such as aqueous ethanol to obtain the purified N-(2-ethyl-4-propylphenyl)acetamide.
- Dry the crystals and determine the yield and melting point.

Expected Outcome:

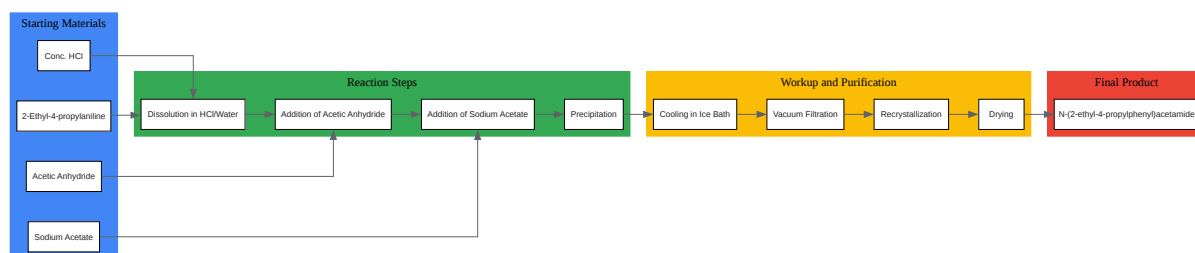
The reaction is expected to yield N-(2-ethyl-4-propylphenyl)acetamide as a crystalline solid. The yield and purity can be assessed by standard analytical techniques.

Safety Precautions:

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Acetic anhydride and concentrated hydrochloric acid are corrosive and should be handled with care.

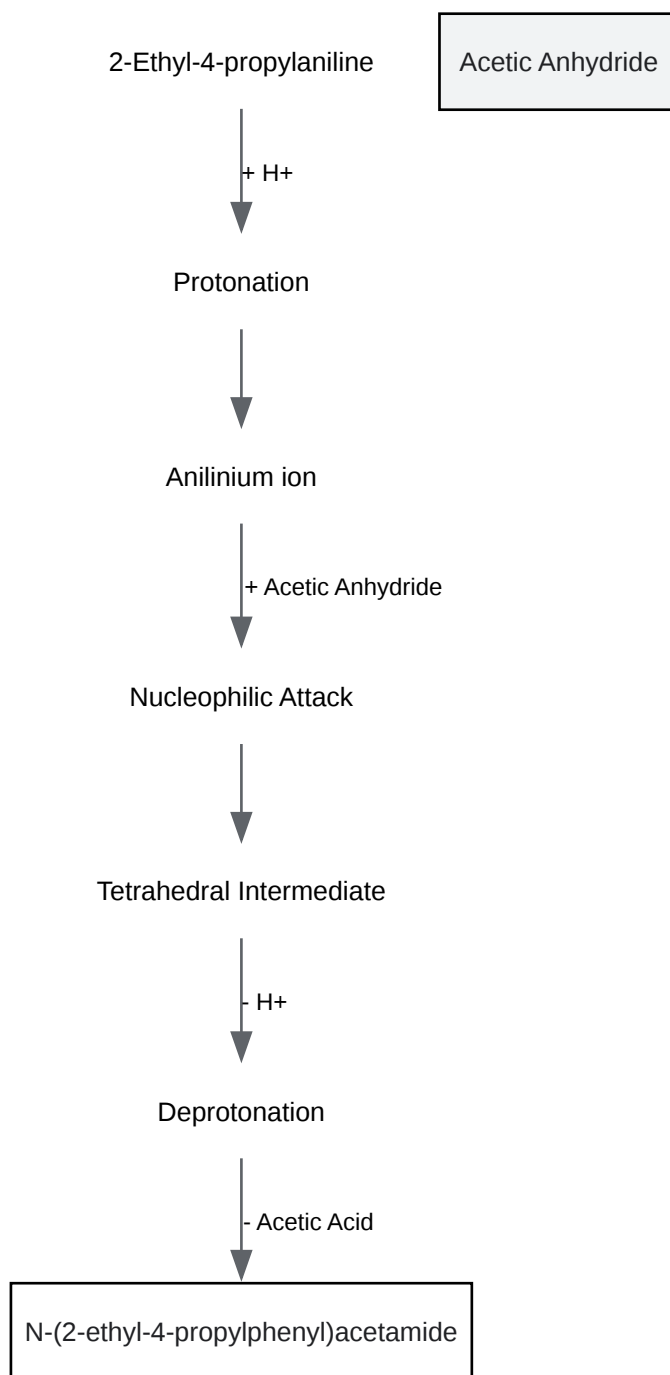
Reaction Workflows and Diagrams

To visualize the experimental workflow and the chemical transformation, the following diagrams are provided.



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Caption: Workflow for the N-acetylation of **2-Ethyl-4-propylaniline**.



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References

- 1. 2-Ethyl-4-propylaniline | C₁₁H₁₇N | CID 23348793 - PubChem [pubchem.ncbi.nlm.nih.gov]
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